

# Miconazole Nitrate: Core Physicochemical Properties

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Miconazole Nitrate

CAS No.: 22832-87-7

Cat. No.: S535408

Get Quote

**Miconazole nitrate** (MCN) is a broad-spectrum synthetic imidazole antifungal drug. Its poor solubility is a major challenge in formulation development, which has led to extensive research into various oils and polymers to enhance its delivery and efficacy [1] [2].

Table 1: Fundamental Physicochemical Properties of Miconazole Nitrate

| Property          | Value / Description  | Reference / Context |
|-------------------|--|---------------------|
| Chemical Names    | 1-[2-(2,4-Dichlorophenyl)-2-[(2,4-dichlorophenyl)methoxy]ethyl]-1H-imidazole nitrate | [3]                 |
| Molecular Formula | C <sub>18</sub> H <sub>15</sub> Cl <sub>4</sub> N <sub>3</sub> O <sub>4</sub>        | [4]                 |
| Molecular Weight  | 479.1 Da   | [4]                 |
| pKa               | 6.7  | [3]                 |
| Log P             | 6.1 (high lipophilicity)   | [1]                 |

| Property           | Value / Description                          | Reference / Context |
|--------------------|--|---------------------|
| Aqueous Solubility | Very low (~0.0007 mg/mL or 763 ng/mL)        | [1] [2]             |
| BCS Classification | Class II (Low solubility, high permeability) | [5]                 |

## Quantitative Solubility Profile in Excipients

Understanding the solubility of MCN in various components is the first step in formulating effective dosage forms.

**Table 2: Solubility of Miconazole Nitrate in Various Oils, Surfactants, and Cosurfactants**

| Category | Excipient                  | Solubility Profile  | Experimental Context |
|----------|----------------------------|---|----------------------|
| Oils     | Peceol                     | Showed high solubility; selected for nanoemulsion based on solubility and antifungal synergism. | [2]                  |
|          | Oleic Acid                 | Frequently used as the oil phase in microemulsions; demonstrated good solubilizing capacity.    | [6] [7]              |
|          | Tea Tree Oil, Lavender Oil | Chosen for microemulsions; offers innate, synergistic antifungal activity.                      | [5]                  |
|          | Castor Oil, Olive Oil      | Evaluated; lower solubility and/or antifungal synergy compared to Peceol.                       | [2]                  |

| Category                | Excipient                                 | Solubility Profile   | Experimental Context |
|-------------------------|---|--|----------------------|
| Surfactants             | Labrasol                                  | High solubility and significant innate antifungal activity (large zone of inhibition). | [2]                  |
|                         | Tween 80                                  | Good solubility; used in constructing microemulsions and nanoemulsions.                | [5] [2]              |
|                         | Polyoxyethylene sorbitan monooleate (PSM) | Selected as surfactant for optimal topical microemulsion.                              | [7]                  |
| Co-Surfactants/Solvents | Propylene Glycol (PG)                     | Good solubility and antifungal activity; widely used as cosurfactant.                  | [5] [2]              |
|                         | Ethanol                                   | High solubility; used in microemulsion systems and as a solvent in pre-formulation.    | [7] [4]              |
|                         | Polyethylene Glycol 400 (PEG 400)         | Good solubility; used as a cosurfactant and plasticizer.                               | [6] [2]              |
|                         | Dimethyl Sulfoxide (DMSO)                 | Freely soluble.  | [3]                  |
|                         | Methanol                                  | Soluble to 100 mM.   | [4]                  |

**Table 3: Solubility of Miconazole Nitrate in Common Solvents (from Compendial Sources)**

| Solvent  | Approximate Solubility | Description           |
|----------|------------------------|-----------------------|
| Water    | 1 in 6250              | Very slightly soluble |
| Methanol | 1 in 75                | Soluble               |

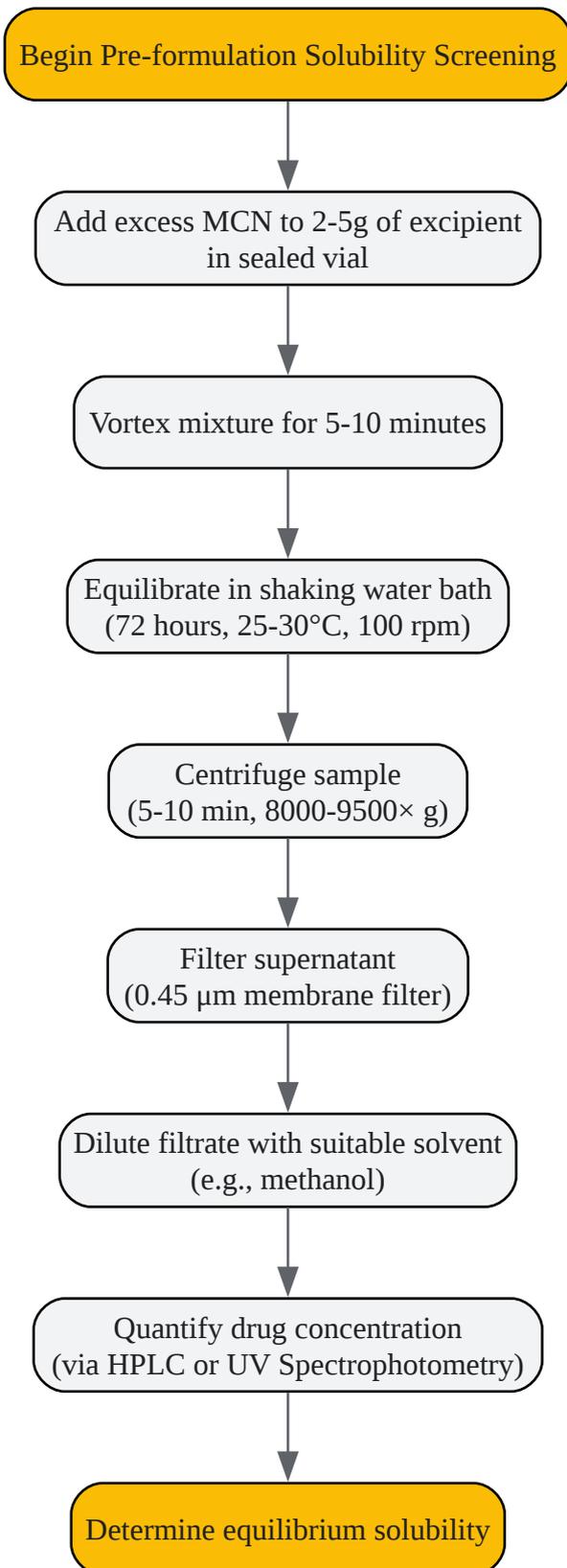
| Solvent           | Approximate Solubility | Description       |
|-------------------|------------------------|-------------------|
| Ethanol (Alcohol) | 1 in 312               | Sparingly soluble |
| Chloroform        | 1 in 525               | Sparingly soluble |
| Isopropanol       | 1 in 1408              | Slightly soluble  |
| Propylene Glycol  | 1 in 119               | Soluble           |

Data adapted from a comprehensive profile summarizing pharmacopoeial standards [3].

## Experimental Protocols for Solubility and Formulation

### Pre-formulation Solubility Screening (Shake-Flask Method)

This standard protocol is used to identify suitable excipients with high solubilizing capacity for MCN [7] [2].



[Click to download full resolution via product page](#)

*Flowchart of the shake-flask method for equilibrium solubility determination.*

### Key Steps:

- **Equilibration:** The mixture is shaken for **72 hours** at a constant temperature (e.g., 25°C or 40°C) to reach saturation equilibrium [1] [7].
- **Separation:** Undissolved drug is removed by centrifugation and filtration to avoid disturbing the equilibrium [7] [2].
- **Analysis:** Quantification is typically done via **HPLC** for specificity or **UV spectrophotometry** (at ~270-272 nm) for efficiency [1] [7] [2].

## Hansen Solubility Parameter (HSP) for Solvent Selection

HSPiP software provides a theoretical approach to screen solvents and their combinations based on the principle "like dissolves like" [1].

**Core Principle:** The total cohesion energy ( $\delta_t$ ) of a compound arises from:

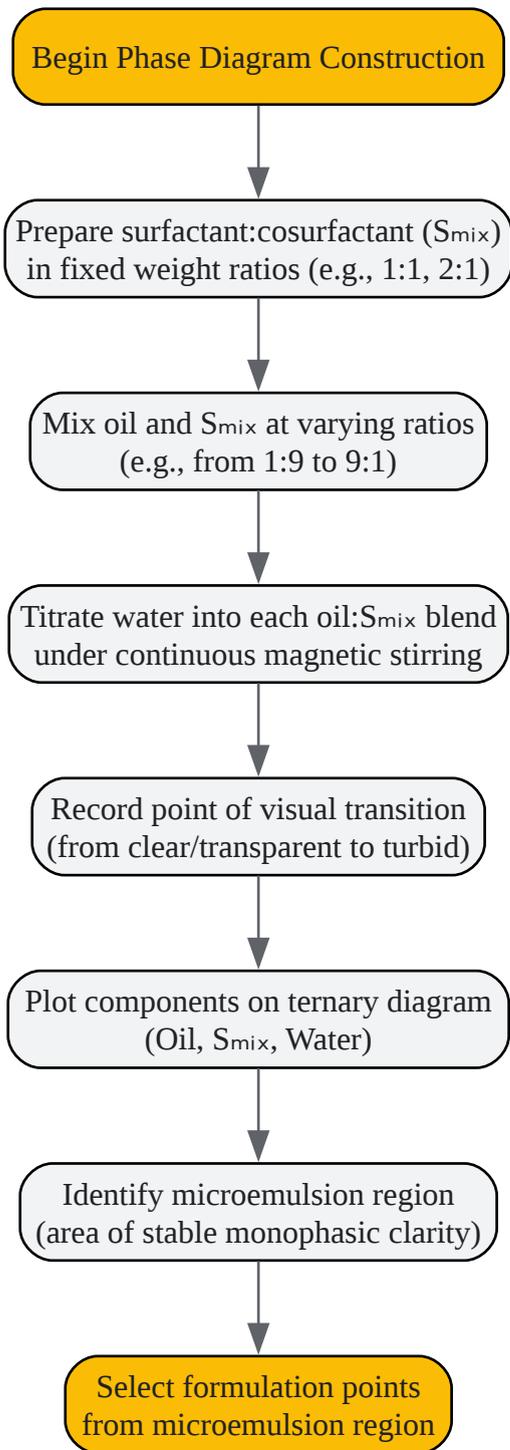
- **Dispersion forces ( $\delta_d$ )**
- **Polar interactions ( $\delta_p$ )**
- **Hydrogen bonding ( $\delta_h$ )**

A solvent is considered "good" if its HSP coordinates fall within the drug's "solubility sphere". The **Relative Energy Difference (RED)** is calculated as:  $RED = R_a / R_o$ , where  $R_a$  is the distance in 3D HSP space between solvent and solute, and  $R_o$  is the radius of the solubility sphere.

- **RED < 1.0:** Indicates high affinity and good solubility [1].

## Construction of Pseudo-ternary Phase Diagrams

This method is critical for identifying the microemulsion region where a stable, single-phase system forms [5] [2].



[Click to download full resolution via product page](#)

*Workflow for constructing pseudo-ternary phase diagrams to map microemulsion regions.*

### Key Considerations:

- **Water Titration:** Water is added dropwise until the system becomes turbid, indicating the boundary of the monophasic region [5].
- **Diagram Interpretation:** The area within the phase diagram that remains clear and homogeneous across a range of compositions represents the viable microemulsion formulation zone [2].

## Advanced Formulation Strategies to Enhance Solubility and Delivery

To overcome MCN's solubility limitations, several advanced colloidal drug delivery systems have been successfully employed.

**Table 4: Advanced Formulation Strategies for Miconazole Nitrate**

| Formulation System  | Composition Example | Key Findings & Advantages  |
|---|---------------------|--|
| <b>Cationic Nanoemulsion</b>   <b>Oil:</b> Peceol <b>Surfactant:</b> Labrasol <b>Co-surfactant:</b> Propylene Glycol <b>Cationic Agent:</b> Oleylamine (0.05%)   <b>Size:</b> 145 nm; <b>Zeta Potential:</b> +28.1 mV |                     | Enhanced skin permeation and deposition ( $932.7 \pm 41.6 \mu\text{g}/\text{cm}^2$ ) due to electrostatic interaction with negatively charged skin/microbes. Excipients provide synergistic antifungal effect [2]. |
| <b>Microemulsion for Buccal Delivery</b>   <b>Oil:</b> Oleic Acid (5%) <b>Surfactant:</b> Tween 20 (40%) <b>Co-surfactant:</b> PEG 400 (20%) <b>Aqueous Phase:</b> Water (33%)   <b>Droplet Size:</b> 119.6 nm.       |                     | Designed for oral candidiasis treatment. Offers good solubilization, thermodynamic stability, and potential for sustained release at the buccal mucosa [6].  |
| <b>Microemulsion-Based In Situ Gel (Vaginal)</b>   <b>Oil:</b> Tea Tree/Lavender Oil <b>S<sub>mix</sub>:</b> Tween 80 + Propylene Glycol <b>Gelling Agents:</b> Poloxamer 407 & 188, HPMC K4M or Gellan Gum           |                     | Combines superior solubilization of ME with prolonged residence time of a gel. Thermosensitive gel forms at body temperature, ensuring sustained release (98%) and enhanced local activity [5].                    |
| <b>Microemulsion for Topical Delivery</b>   <b>Oil:</b> Oleic Acid <b>S<sub>mix</sub>:</b> Polyoxyethylene sorbitan monooleate (PSM) + Ethanol (1:1)  |                     | Showed significantly higher cumulative skin permeation ( $87.6 \pm 5.8 \mu\text{g}/\text{cm}^2$ ) and better in vitro antifungal activity against <i>C. albicans</i> compared to a conventional cream [7].         |

## Conclusion and Research Outlook

The formulation of **Miconazole Nitrate** necessitates sophisticated strategies to overcome its inherent poor solubility. The data and protocols outlined provide a foundation for rational excipient selection and formulation design.

Key takeaways for researchers include:

- **Excipient Synergy:** Modern formulations leverage excipients like Peceol and Labrasol not only for their solubilizing capacity but also for their innate antifungal properties, creating a synergistic therapeutic effect [2].
- **Cationic Charge Advantage:** Imposing a positive surface charge on nanocarriers significantly enhances skin deposition and interaction with pathogenic cells, improving targeting and efficacy [2].
- **Hybrid Systems:** Combining the solubilizing power of microemulsions with the prolonged residence of mucoadhesive in situ gels represents a cutting-edge approach for local drug delivery [5] [6].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Hansen Solubility Parameters and QbD-Oriented HPLC ... [pmc.ncbi.nlm.nih.gov]
2. Antifungal Cationic Nanoemulsion Ferrying Miconazole ... [pmc.ncbi.nlm.nih.gov]
3. Miconazole Nitrate: Comprehensive Profile [sciencedirect.com]
4. (±)-Miconazole nitrate, Imidazole antifungal agent [abcam.com]
5. Development of synergistic antifungal in situ gel ... [nature.com]
6. Development and Characterization of New Miconazole ... [mdpi.com]
7. Development of Miconazole-Loaded Microemulsions for ... [mdpi.com]

To cite this document: Smolecule. [Miconazole Nitrate: Core Physicochemical Properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b535408#miconazole-nitrate-solubility-in-oils-and-polymers>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)